

Spectroscopic Analysis of 4-Mesuana: A Technical Guide

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Compound of Interest

Compound Name: 4-Munana

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Abstract: This document provides a comprehensive technical overview of the spectroscopic analysis of the novel terpene derivative, 4-Mesuana. It includes detailed methodologies for Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) analysis, along with a structured presentation of the resulting data. This guide is intended to serve as a practical resource for researchers involved in the structural elucidation and characterization of complex organic molecules.

Introduction

4-Mesuana is a recently isolated sesquiterpenoid believed to possess significant biological activity. Terpenes and their derivatives are a diverse class of natural products that have been a rich source of compounds for drug discovery.^{[1][2]} The structural characterization of these molecules is a critical step in understanding their mechanism of action and potential therapeutic applications. This guide outlines the application of modern spectroscopic techniques to elucidate the structure of 4-Mesuana.

Data Presentation: Spectroscopic Data of 4-Mesuana

The following tables summarize the quantitative NMR and MS data obtained for 4-Mesuana.

Table 1: ¹H NMR Data for 4-Mesuana (500 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
5.82	dd	10.5, 3.2	1H	H-6
5.25	d	10.5	1H	H-5
4.15	t	7.5	1H	H-2
2.40	m	-	2H	H-8
2.10	q	7.2	2H	H-3
1.75	s	-	3H	H-12
1.68	s	-	3H	H-13
1.25	d	6.8	3H	H-15
0.95	t	7.2	3H	H-4
0.88	s	-	3H	H-14

Table 2: ^{13}C NMR Data for 4-Mesuana (125 MHz, CDCl_3)

Chemical Shift (δ) ppm	Carbon Type	Assignment
170.1	C	C-1
145.2	C	C-7
138.6	C	C-11
124.3	CH	C-6
118.9	CH	C-5
78.2	CH	C-2
45.6	CH ₂	C-8
35.1	C	C-10
28.9	CH ₂	C-3
25.7	CH ₃	C-12
22.4	CH ₃	C-15
17.9	CH ₃	C-13
14.2	CH ₃	C-4
12.5	CH ₃	C-14

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for 4-Mesuana

Ionization Mode	Mass-to-Charge (m/z) [M+H] ⁺	Calculated Mass	Molecular Formula
ESI+	251.1954	251.1955	C ₁₅ H ₂₆ O ₂

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire ^1H and ^{13}C NMR spectra to determine the carbon-hydrogen framework of 4-Mesuana.

Instrumentation:

- NMR Spectrometer: 500 MHz instrument equipped with a cryoprobe.
- Solvent: Deuterated chloroform (CDCl_3) with 0.03% tetramethylsilane (TMS) as an internal standard.

Sample Preparation:

- Approximately 5 mg of purified 4-Mesuana was dissolved in 0.6 mL of CDCl_3 .
- The solution was transferred to a 5 mm NMR tube.

^1H NMR Acquisition Parameters:

- Pulse Program: zg30
- Number of Scans: 16
- Acquisition Time: 3.28 s
- Relaxation Delay: 1.0 s
- Spectral Width: 10,000 Hz

^{13}C NMR Acquisition Parameters:

- Pulse Program: zgpg30
- Number of Scans: 1024
- Acquisition Time: 1.09 s
- Relaxation Delay: 2.0 s
- Spectral Width: 30,000 Hz

Data Processing:

- Software: MestreNova or similar NMR processing software.[3]
- Processing Steps: Fourier transformation, phase correction, baseline correction, and calibration to the TMS signal (0.00 ppm).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental composition of 4-Mesuana.

Instrumentation:

- Mass Spectrometer: A high-resolution mass spectrometer, such as a Quadrupole-Orbitrap or Triple Quadrupole instrument, was used.[4]
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.

Sample Preparation:

- A stock solution of 4-Mesuana (1 mg/mL) was prepared in methanol.
- The stock solution was diluted to a final concentration of 10 µg/mL with 50:50 methanol:water containing 0.1% formic acid.

Acquisition Parameters:

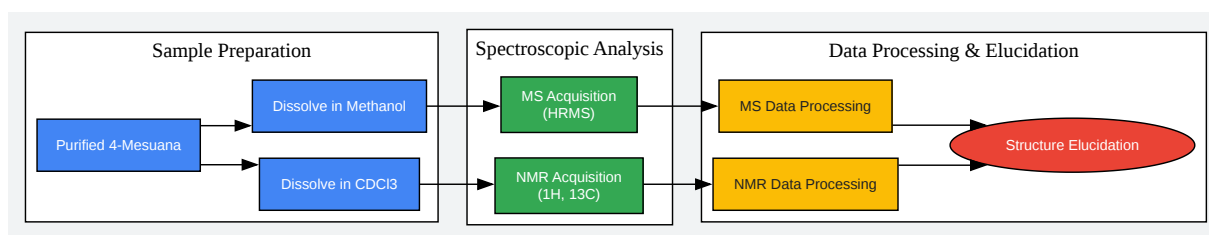
- Injection Method: Direct infusion via a syringe pump at a flow rate of 5 µL/min.
- Ionization Voltage: +4.5 kV
- Capillary Temperature: 320 °C
- Mass Range: 50-500 m/z
- Resolution: 70,000

Data Analysis:

- The acquired mass spectrum was analyzed to identify the parent ion and its isotopic pattern. The accurate mass measurement was used to determine the elemental composition.

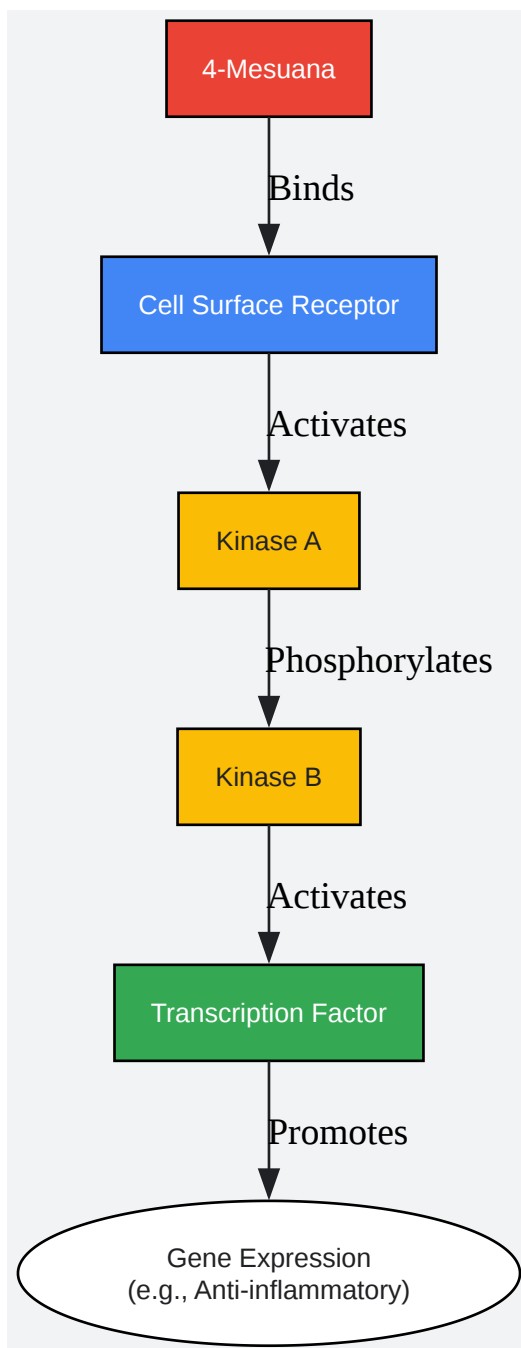
Visualizations

The following diagrams illustrate the experimental workflow and a hypothetical signaling pathway involving 4-Mesuana.



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Experimental workflow for the spectroscopic analysis of 4-Mesuana.



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